

# Technical Data Summary: Folate-PEG3-C2-acid

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## Compound of Interest

Compound Name: Folate-PEG3-C2-acid

Cat. No.: B15138096

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This document provides a concise overview of the physicochemical properties of **Folate-PEG3-C2-acid**, a commonly utilized PROTAC (Proteolysis Targeting Chimera) linker. The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical biology.

## Physicochemical Properties

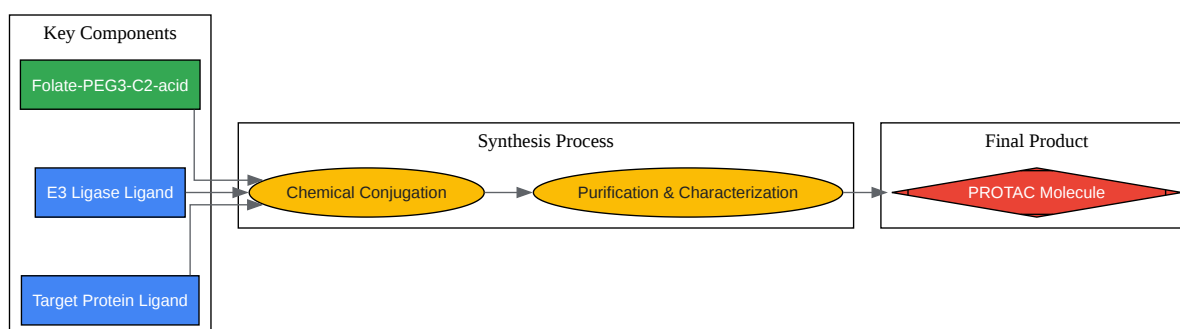
The fundamental molecular characteristics of **Folate-PEG3-C2-acid** have been compiled from supplier specifications and are summarized in the table below for straightforward reference.

Property	Value	Reference
Molecular Weight	644.63 g/mol	[1]
	644.64 g/mol	[2]
Molecular Formula	C <sub>28</sub> H <sub>36</sub> N <sub>8</sub> O <sub>10</sub>	[1][2]
Appearance	Solid	[1]
Color	Light yellow to yellow	[1]
Purity	> 96%	[2]

**Folate-PEG3-C2-acid** is the acid fragment of Folate-PEG3-NHS ester and is classified as a PEG-type PROTAC linker, which is instrumental in the synthesis of PROTAC molecules.[1]

## Experimental Workflow: PROTAC Synthesis

The logical workflow for utilizing a linker such as **Folate-PEG3-C2-acid** in the synthesis of a PROTAC molecule is depicted below. This process involves the strategic connection of a ligand for a target protein and a ligand for an E3 ubiquitin ligase via the linker.



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*PROTAC synthesis workflow diagram.*

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. precisepeg.com [precisepeg.com]
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